

# physical and chemical properties of 1,1,3,3-tetramethoxypropane

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## Compound of Interest

Compound Name: 1,1,3,3-Tetramethoxypropane

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An In-depth Technical Guide to **1,1,3,3-Tetramethoxypropane**

## Abstract

**1,1,3,3-Tetramethoxypropane** (TMP), also known as malonaldehyde bis(dimethyl acetal), is a versatile organic compound with the chemical formula C<sub>7</sub>H<sub>16</sub>O<sub>4</sub>.<sup>[1][2][3]</sup> It serves as a stable, protected precursor to malondialdehyde (MDA), a highly reactive dicarbonyl compound that is a key biomarker for lipid peroxidation and oxidative stress.<sup>[4][5]</sup> Due to its ability to generate MDA quantitatively under acidic conditions, TMP is an indispensable reagent in biochemical research, particularly as an analytical standard in the Thiobarbituric Acid Reactive Substances (TBARS) assay.<sup>[6][7][8]</sup> This guide provides a comprehensive overview of the physical and chemical properties, synthesis, and critical applications of **1,1,3,3-tetramethoxypropane** for researchers, scientists, and professionals in drug development.

## Physical and Chemical Properties

At room temperature, **1,1,3,3-tetramethoxypropane** is a colorless to pale yellow or yellow-brown liquid characterized by a mild, ether-like odor.<sup>[1][9]</sup> It is sensitive to moisture and should be stored under an inert atmosphere.<sup>[9][10][11]</sup> While soluble in many common organic solvents such as ethanol, ether, and acetone, it has limited solubility in water.<sup>[1]</sup>

## Table 1: Physical and Chemical Properties of 1,1,3,3-Tetramethoxypropane

Property	Value	Source(s)
IUPAC Name	1,1,3,3-Tetramethoxypropane	[4][12]
Synonyms	Malonaldehyde bis(dimethyl acetal), TMOP	[2][4][12]
CAS Number	102-52-3	[1][2][4]
Molecular Formula	C <sub>7</sub> H <sub>16</sub> O <sub>4</sub>	[1][2][3][4]
Molecular Weight	164.20 g/mol	[2][3][4][12]
Appearance	Colorless to light yellow clear liquid	[1][11]
Boiling Point	183 °C (lit.)	[2][4][7][11]
70-75 °C / 15 mmHg (lit.)	[7][9]	
Density	0.997 g/mL at 25 °C (lit.)	[2][7][9]
Refractive Index	n <sub>20/D</sub> 1.407 (lit.)	[2][7][11]
Flash Point	54 °C / 130 °F	[2][11]
pH	7 (in H <sub>2</sub> O, 20°C)	[2][9]
Solubility	Soluble in organic solvents; immiscible in water	[1][9]

## Chemical Reactivity and Core Applications

The principal chemical utility of **1,1,3,3-tetramethoxypropane** stems from its function as a stable precursor to malondialdehyde (MDA). As an acetal, it is relatively stable under neutral or basic conditions but readily undergoes hydrolysis in an acidic environment to yield MDA and four molecules of methanol.[1][5][7]

This controlled release of MDA is fundamental to its primary application:

- Standard for Oxidative Stress Assays: TMP is the most common standard used to calibrate the Thiobarbituric Acid Reactive Substances (TBARS) assay.[6][13] This widely used method

quantifies lipid peroxidation in biological samples by measuring the reaction between MDA and TBA, which forms a pink-colored adduct with a maximum absorbance at 532 nm.[8][13][14] Researchers use TMP to create a standard curve for the accurate quantification of MDA levels in tissues and cell cultures.[15]

- Organic Synthesis: TMP serves as a C3 building block in various organic syntheses. It is a key intermediate for synthesizing heterocyclic compounds like pyrimidines and pyrazoles, which are core structures in many pharmaceutical and agrochemical agents.[16][17]

## Experimental Protocols

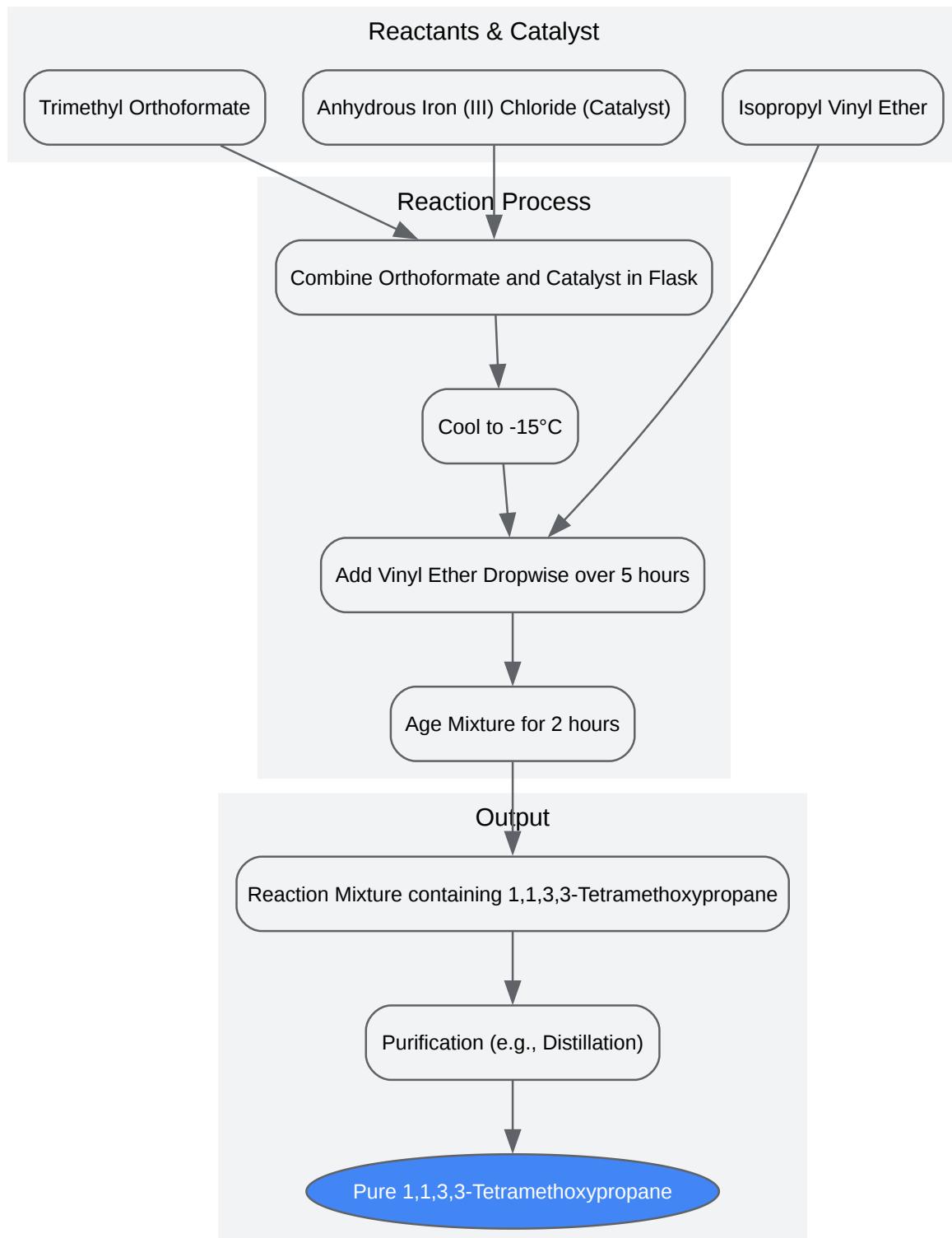
### Synthesis of 1,1,3,3-Tetramethoxypropane

Several methods exist for the synthesis of TMP. A common laboratory-scale procedure involves the reaction of an orthoformate with a vinyl ether, catalyzed by a Lewis acid.[16][18]

Protocol: Synthesis from Trimethyl Orthoformate and Isopropyl Vinyl Ether[19]

- Apparatus Setup: A 300 ml four-necked flask is equipped with a mechanical stirrer, a thermometer, and an addition funnel.
- Initial Charge: The flask is charged with 106.1 g (1.0 mol) of trimethyl orthoformate.
- Catalyst Addition: While stirring, 0.3 g (0.002 mol) of anhydrous iron (III) chloride is added to the flask.
- Reaction: The mixture is cooled to and maintained at -15°C.
- Substrate Addition: 81.8 g (0.95 mol) of isopropyl vinyl ether is added dropwise from the addition funnel over a period of 5 hours.
- Aging: The reaction mixture is aged for an additional 2 hours at -15°C.
- Work-up and Purification: The reaction is quenched, and the product is isolated and purified using standard techniques such as distillation under reduced pressure to yield **1,1,3,3-tetramethoxypropane**.

## Logical Workflow for TMP Synthesis

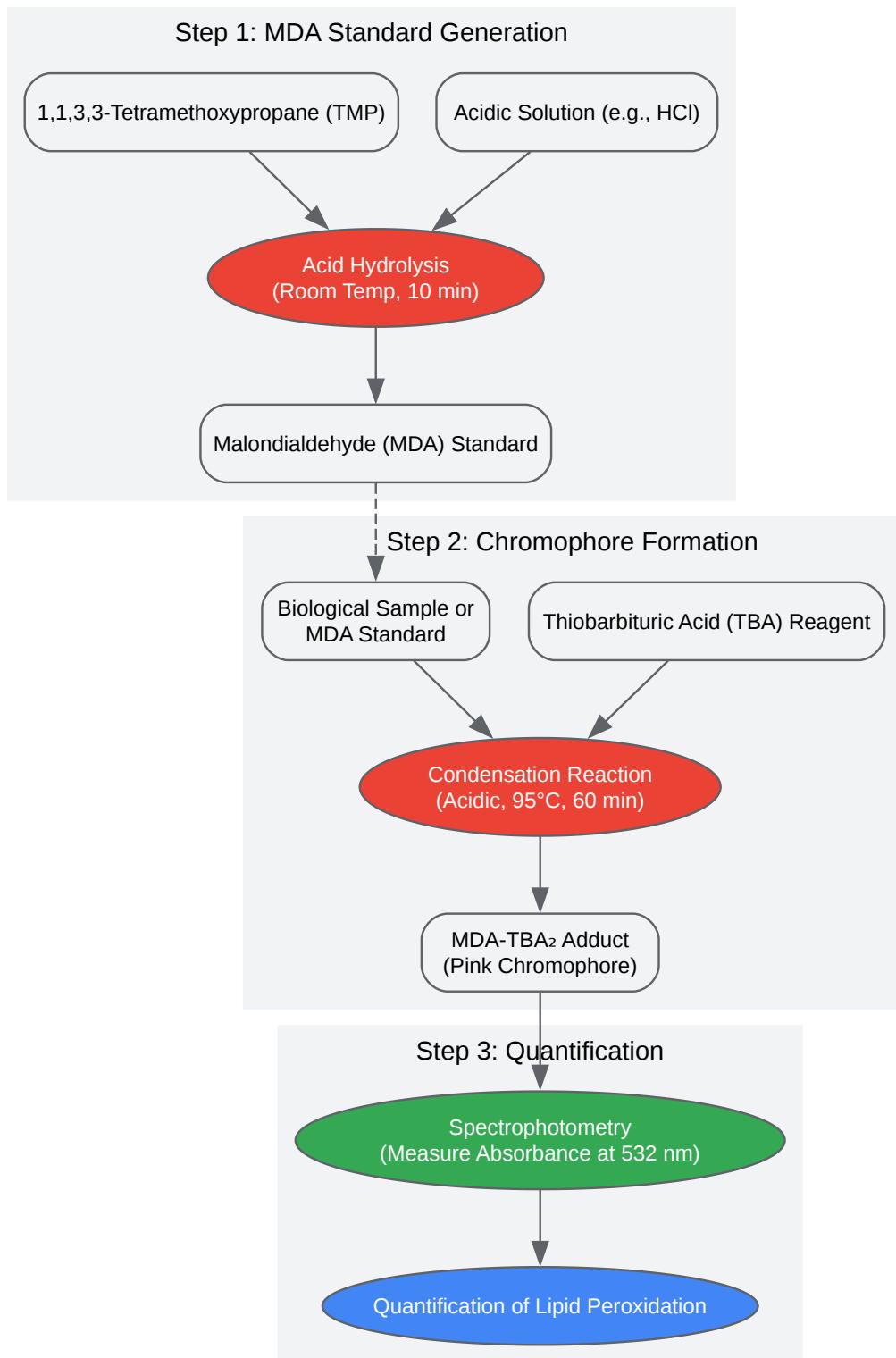
[Click to download full resolution via product page](#)Caption: Logical workflow for the synthesis of **1,1,3,3-tetramethoxypropane**.

# Preparation of Malondialdehyde (MDA) Standard for TBARS Assay

This protocol details the acid hydrolysis of TMP to generate an MDA stock solution, which is then used to prepare a standard curve for the TBARS assay.[13][14]

- Reagent Preparation:
  - 0.1 M HCl: Prepare by diluting concentrated HCl in deionized water.
  - **1,1,3,3-Tetramethoxypropane** (TMP): Use a high-purity grade reagent.
- Hydrolysis to MDA Stock Solution (e.g., 10 mM):
  - Add 17.5  $\mu$ L of TMP to 10 mL of 0.1 M HCl in a glass vial.
  - Vortex thoroughly to ensure mixing.
  - Incubate at room temperature for 10 minutes to allow for complete hydrolysis.[13] This stock solution should be prepared fresh before each assay.
- Preparation of Working Standards:
  - Perform serial dilutions of the MDA stock solution using deionized water or the appropriate assay buffer to create a range of concentrations (e.g., 0, 5, 10, 20, 40, 80  $\mu$ M).[13]
  - These working standards will be run alongside the biological samples in the TBARS assay.

## Workflow for TBARS Assay using TMP

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Caption: Experimental workflow of the TBARS assay using TMP as a standard.

## Safety and Handling

**1,1,3,3-Tetramethoxypropane** is a flammable liquid and vapor (GHS Category 3).[10][11] It should be kept away from heat, sparks, open flames, and other ignition sources.[10] Use in a well-ventilated area and wear appropriate personal protective equipment (PPE), including safety glasses, gloves, and a lab coat. It is moisture-sensitive and should be stored in a tightly sealed container under an inert atmosphere in a cool, dry place.[11] In case of fire, use dry chemical, carbon dioxide, or alcohol-resistant foam; do not use a water jet.[10]

## Conclusion

**1,1,3,3-Tetramethoxypropane** is a crucial chemical reagent with significant utility in both synthetic chemistry and biomedical research. Its role as a stable and reliable precursor for malondialdehyde makes it an essential standard for the quantification of lipid peroxidation, a key process in the pathophysiology of numerous diseases. A thorough understanding of its properties, handling requirements, and experimental applications is vital for researchers leveraging this compound to advance studies in drug development and oxidative stress biology.

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